

HODHBt: A Comparative Analysis of PTPN1 and PTPN2 Inhibition

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Compound of Interest

Compound Name: HODHBt

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This guide provides a comprehensive comparison of 3-Hydroxy-1,2,3-benzotriazin-4(3H)-one (**HODHBt**) and its inhibitory activity against Protein Tyrosine Phosphatase Non-Receptor Type 1 (PTPN1) and Type 2 (PTPN2). The data presented herein is supported by experimental findings and includes a comparative analysis with the known PTPN1/N2 inhibitor, ABBV-CLS-484.

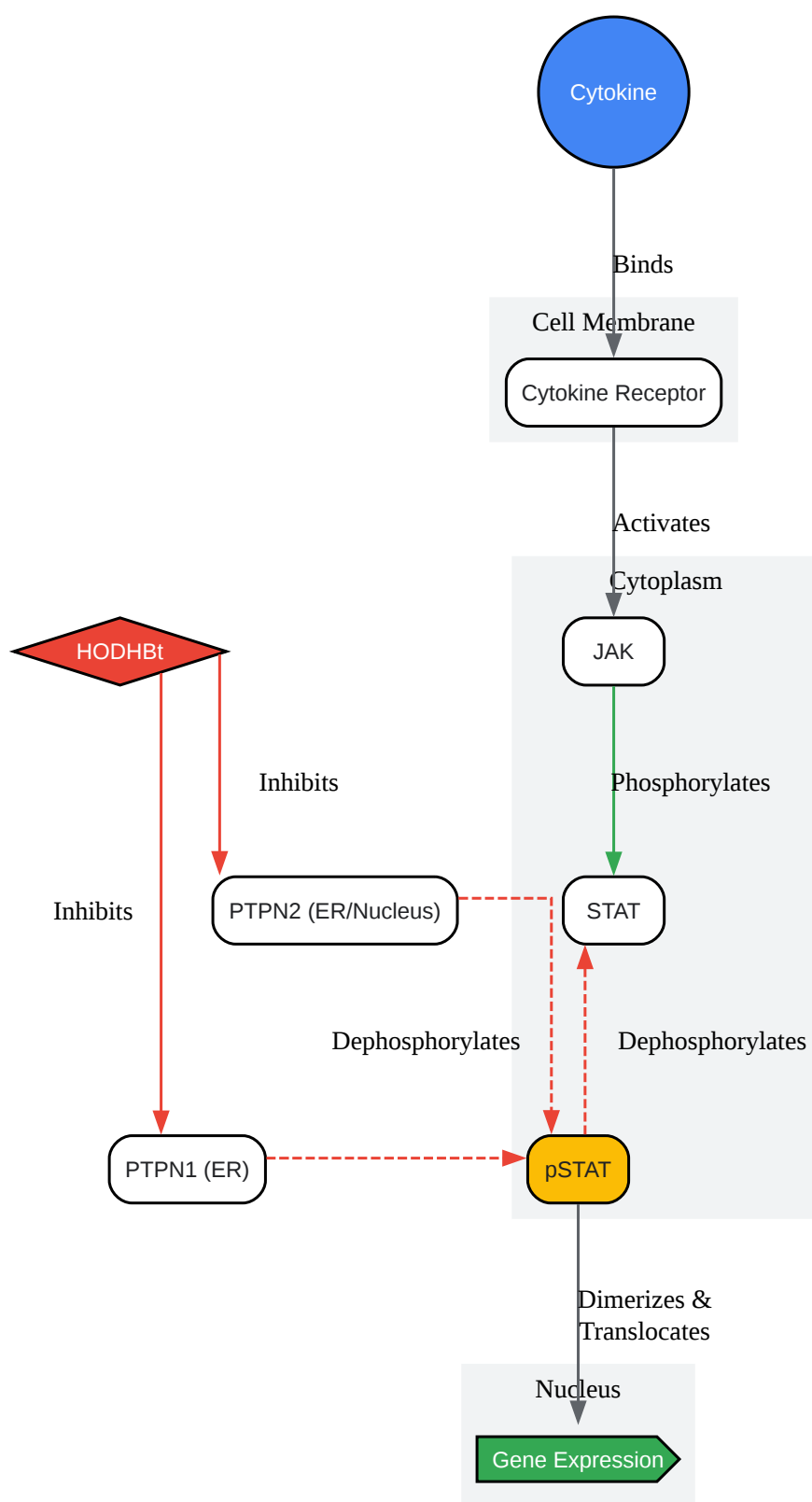
Performance Comparison of PTPN1/N2 Inhibitors

The inhibitory potency of **HODHBt** against PTPN1 and PTPN2 was determined and compared with ABBV-CLS-484, a known active-site inhibitor of these phosphatases. The half-maximal inhibitory concentration (IC₅₀) values, which represent the concentration of an inhibitor required to reduce the activity of an enzyme by half, are summarized in the table below.

Inhibitor	Target	IC50 Value	Mechanism of Inhibition
HODHBt	PTPN1	601 μ M[1][2]	Mixed Inhibition[1][2][3][4]
HODHBt	PTPN2	544 μ M[1][2]	Mixed Inhibition[1][2][3][4]
ABBV-CLS-484 (AC-484)	PTPN1	2.5 nM[5][6]	Active-site Inhibition[3][4][5]
ABBV-CLS-484 (AC-484)	PTPN2	1.8 nM[5][6]	Active-site Inhibition[3][4][5]

Signaling Pathway and Inhibition Mechanism

PTPN1 and PTPN2 are key negative regulators of the Janus kinase (JAK) and Signal Transducer and Activator of Transcription (STAT) signaling pathway.[7][8][9] These phosphatases dephosphorylate activated JAKs and STATs, thereby attenuating cytokine signaling. **HODHBt**, through its mixed inhibition of PTPN1 and PTPN2, enhances the phosphorylation of STAT proteins, including STAT1, STAT3, and STAT5, in a cytokine-dependent manner.[1][2][7] This leads to the potentiation of downstream signaling cascades.

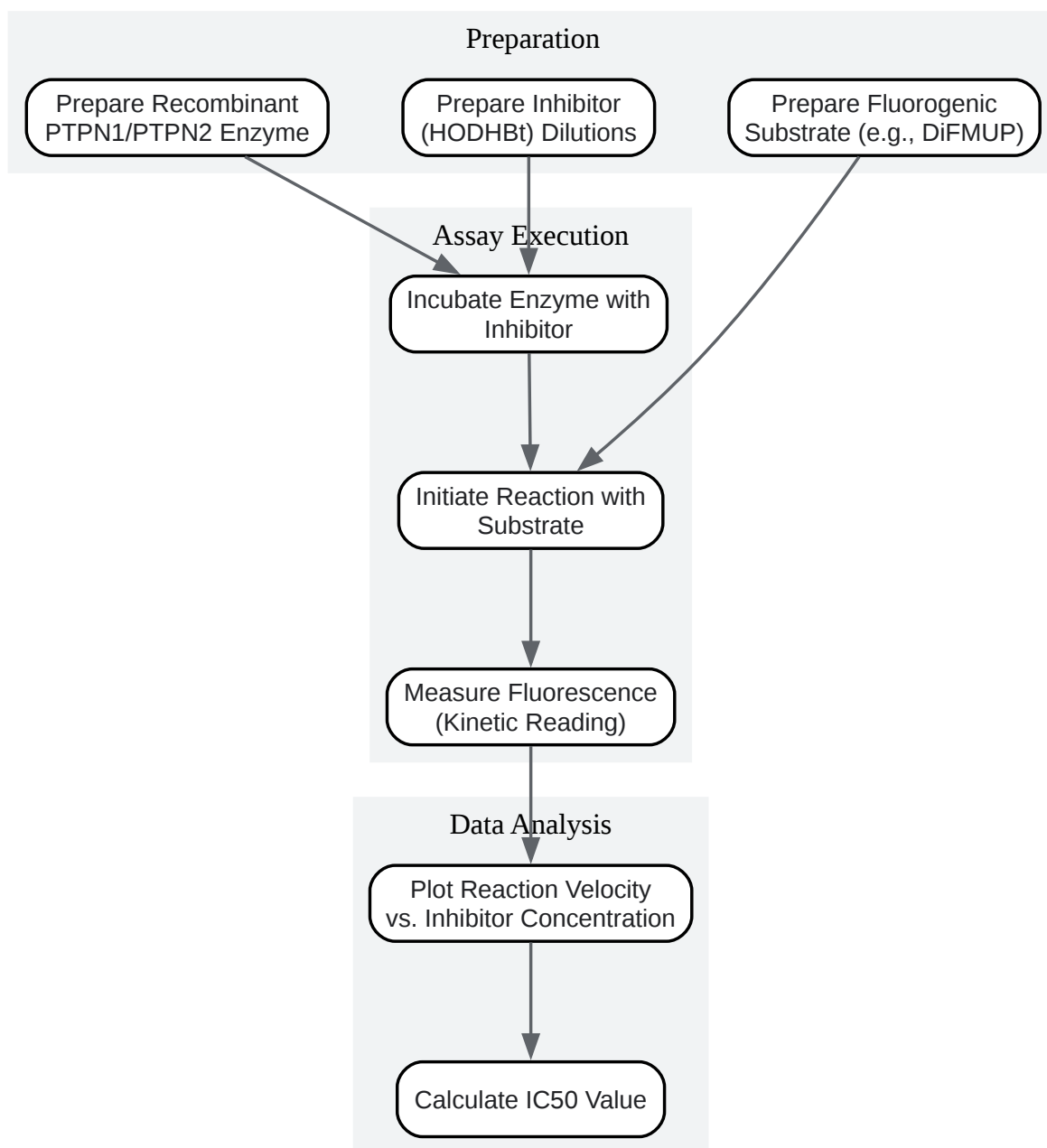


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Caption: **HODHBt** inhibits PTPN1 and PTPN2, enhancing STAT phosphorylation.

Experimental Workflow for Determining Inhibitory Activity

The following diagram outlines the key steps in a typical experimental workflow to assess the inhibitory activity of compounds against PTPN1 and PTPN2.



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